

troubleshooting inconsistent results with Guanylate cyclase-IN-1

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Compound of Interest

Compound Name: Guanylate cyclase-IN-1

Cat. No.: B1375327

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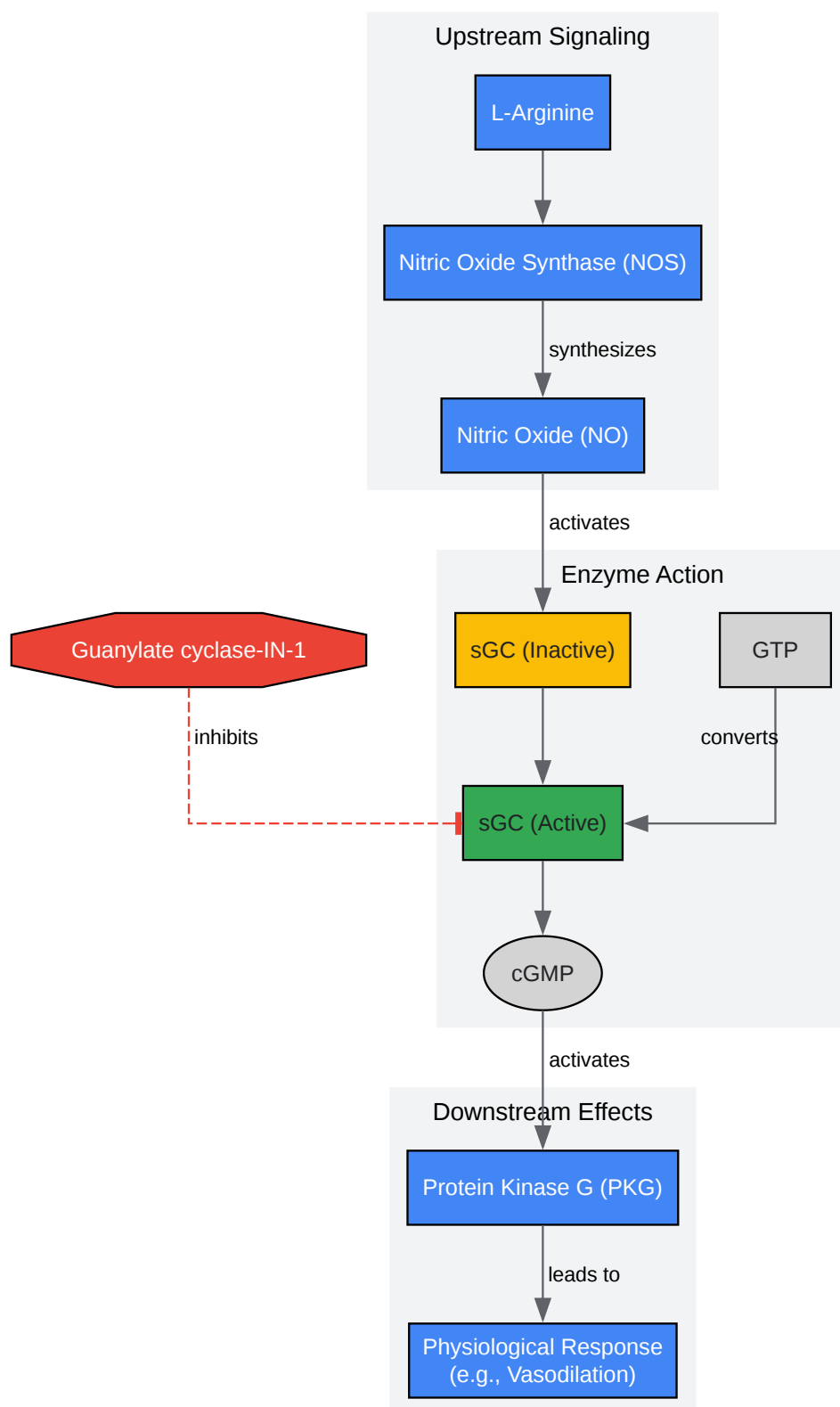
Technical Support Center: Guanylate cyclase-IN-1

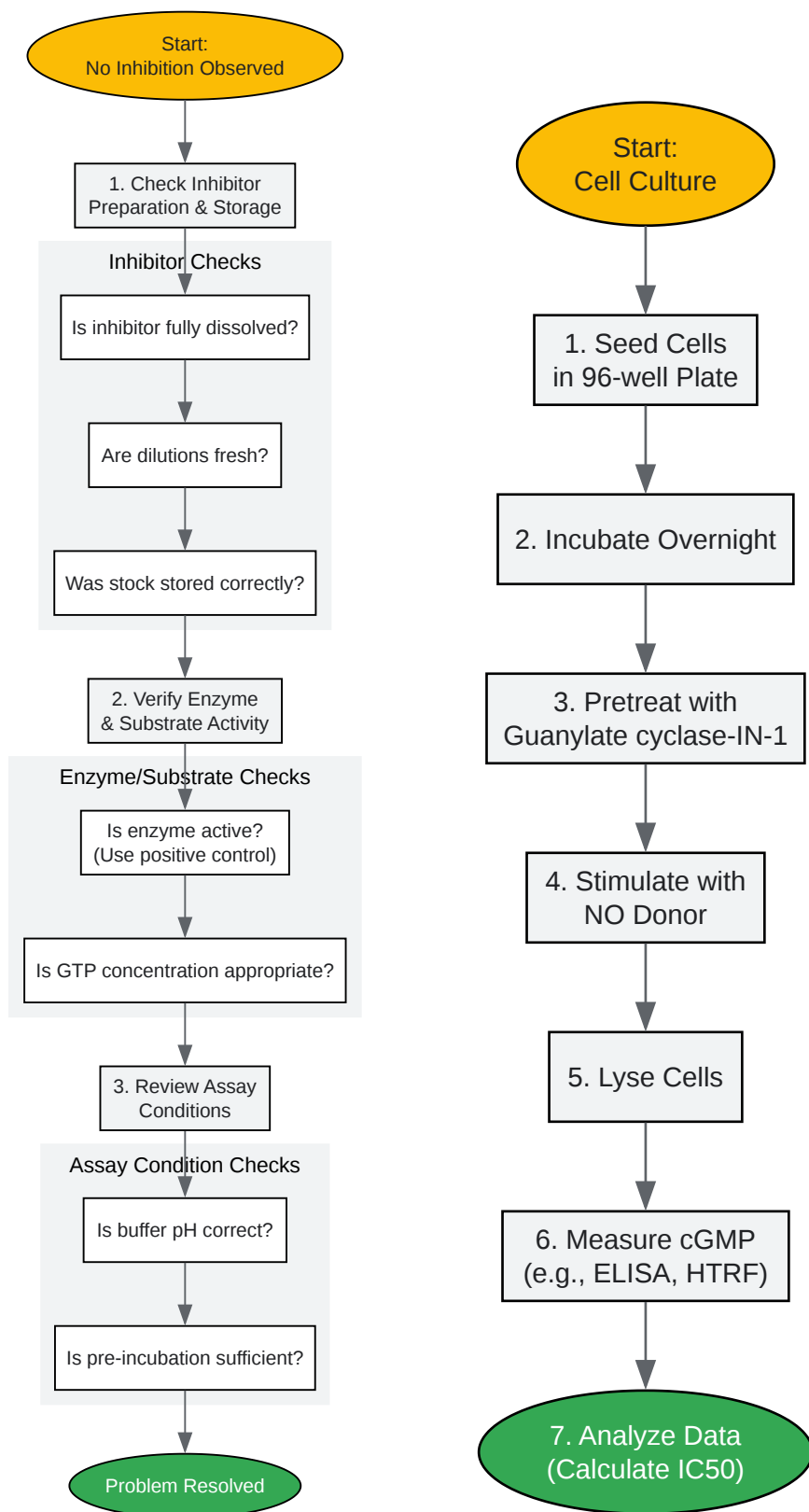
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in utilizing **Guanylate cyclase-IN-1** for their experiments. The information is presented in a question-and-answer format to directly address specific issues that may be encountered.

Understanding the Mechanism of Action

Guanylate cyclases are enzymes that catalyze the conversion of guanosine triphosphate (GTP) to cyclic guanosine monophosphate (cGMP) and pyrophosphate.[1] There are two main types of guanylate cyclases: soluble and membrane-bound forms.[2] Soluble guanylate cyclase (sGC) is a key component of the nitric oxide (NO) signaling pathway.[3] When NO binds to the heme group of sGC, it activates the enzyme, leading to an increase in cGMP production.[1][4] This second messenger, cGMP, then modulates various downstream effectors, including protein kinases, ion channels, and phosphodiesterases, to regulate physiological processes such as vasodilation, neurotransmission, and platelet aggregation.[5][6]

Guanylate cyclase-IN-1 is an inhibitor of this enzyme, designed for research in areas like cardiovascular diseases.[7]





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